

Comparative Analysis of NMR Spectral Data for Boc-Protected Piperazine Derivatives

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Compound of Interest

Compound Name: *tert-Butyl 2-oxopiperazine-1-carboxylate*
CAS No.: 889958-14-9
Cat. No.: B1288903

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This guide provides a comparative analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **tert-butyl 2-oxopiperazine-1-carboxylate** and structurally related analogues. This information is crucial for researchers in organic synthesis and drug development for the structural elucidation and purity assessment of these important heterocyclic scaffolds.

While the specific ^1H and ^{13}C NMR spectral data for **tert-butyl 2-oxopiperazine-1-carboxylate** (CAS 889958-14-9) is not readily available in the reviewed literature, this guide presents a detailed comparison with three closely related compounds: tert-butyl piperazine-1-carboxylate, tert-butyl 2-oxopiperidine-1-carboxylate, and the parent scaffold, piperazin-2-one. The analysis of these alternatives provides valuable insights into the expected spectral features of the target molecule.

Comparison of ^1H NMR Spectral Data

The following table summarizes the ^1H NMR chemical shifts (δ) for the selected compounds. The data highlights the influence of the carbonyl group and the Boc-protecting group on the

proton environments within the heterocyclic ring.

Compound	¹ H NMR (Solvent)
tert-butyl piperazine-1-carboxylate	(CDCl ₃) δ: 3.44 (t, J=5.0 Hz, 4H), 2.85 (t, J=5.0 Hz, 4H), 1.46 (s, 9H)
tert-butyl 2-oxopiperidine-1-carboxylate	Data not explicitly found in the provided search results. However, based on the structure, one would expect signals for the methylene protons adjacent to the nitrogen and carbonyl, as well as the other ring protons, and a singlet for the tert-butyl group.
piperazin-2-one	Data not explicitly found in the provided search results. The spectrum would show signals for the three sets of methylene protons and the NH proton.

Comparison of ¹³C NMR Spectral Data

The ¹³C NMR chemical shifts provide further insight into the electronic environment of the carbon atoms in these molecules. The presence of the carbonyl group and the Boc-protecting group significantly influences the chemical shifts of the adjacent carbons.

Compound	¹³ C NMR (Solvent)
tert-butyl piperazine-1-carboxylate	(CDCl ₃) δ: 154.9, 79.5, 45.9 (br), 44.1 (br), 28.4
tert-butyl 2-oxopiperidine-1-carboxylate	Data not explicitly found in the provided search results. Expected signals would include the carbonyl carbon, the quaternary carbon and methyl carbons of the tert-butyl group, and the four methylene carbons of the piperidine ring.
piperazin-2-one	Data not explicitly found in the provided search results. The spectrum would feature signals for the carbonyl carbon and the three distinct methylene carbons.

Experimental Protocols

A general protocol for acquiring high-quality ^1H and ^{13}C NMR spectra is outlined below. Specific parameters may need to be optimized for individual samples and instruments.

Sample Preparation

- Accurately weigh 5-10 mg of the sample for ^1H NMR or 20-50 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).[\[1\]](#)
- Ensure the sample is fully dissolved. If necessary, gently warm the sample or use a vortex mixer.
- Filter the solution through a small plug of cotton or glass wool into a clean, dry 5 mm NMR tube to remove any particulate matter.
- If an internal standard is required, add a small amount of tetramethylsilane (TMS) to the solution.

NMR Data Acquisition

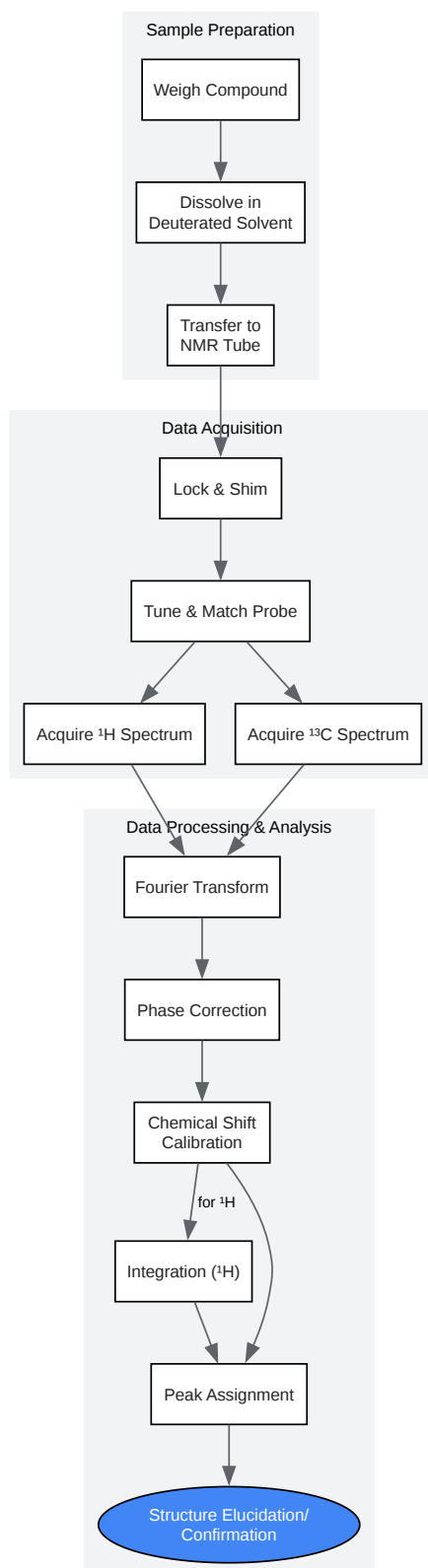
- Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity and resolution.
- Tune and match the probe for the appropriate nucleus (^1H or ^{13}C).
- Acquire the ^1H spectrum using a standard pulse sequence. Typical parameters include a 30° pulse angle, a spectral width of 12-16 ppm, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- For the ^{13}C spectrum, use a proton-decoupled pulse sequence. A larger number of scans is typically required due to the lower natural abundance of the ^{13}C isotope.

Data Processing

- Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phase correct the spectrum to ensure all peaks are in the absorptive mode.
- Calibrate the chemical shift scale using the residual solvent peak or the TMS signal (0.00 ppm).
- Integrate the peaks in the ^1H spectrum to determine the relative number of protons.
- Assign the peaks in both the ^1H and ^{13}C spectra to the corresponding atoms in the molecule.

NMR Analysis Workflow

The following diagram illustrates a typical workflow for the NMR analysis of a synthetic compound, from sample preparation to final data interpretation.



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References

- 1. revroum.lew.ro [revroum.lew.ro]
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